

# An In-depth Technical Guide to the Physical Properties of 2,3-Epoxy pentane

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## Compound of Interest

Compound Name: 2,3-Epoxy pentane

Cat. No.: B1619121

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## Introduction

**2,3-Epoxy pentane**, also known as 2,3-pentene oxide or 2-ethyl-3-methyloxirane, is a five-carbon epoxide that serves as a valuable model compound for investigating the characteristic reactions of epoxides.<sup>[1]</sup> Its simple yet chiral structure allows for detailed studies of reaction mechanisms and stereochemistry, which are broadly applicable to more complex systems in organic synthesis and drug development.<sup>[1][2]</sup> The high reactivity of its strained three-membered ether ring makes it a versatile intermediate for synthesizing a variety of functionalized molecules, including diols and amino alcohols, through ring-opening reactions.<sup>[1][3]</sup> This guide provides a comprehensive overview of the core physical properties of **2,3-epoxy pentane**, detailed experimental protocols for their determination, and logical workflows for its synthesis.

## Physicochemical Properties

The fundamental physical and chemical properties of **2,3-epoxy pentane** are summarized below. These properties are crucial for its handling, application in synthesis, and for analytical characterization.

Property	Value	Source
CAS Number	4016-15-3	[1][4][5][6][7]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O	[4][5][6][7][8]
Molecular Weight	86.13 g/mol	[1][5]
86.1323 g/mol	[4][8]	
Boiling Point	79-83 °C (at 750 Torr)	[1][5][6][7]
Density	0.845 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1][5][6][7]
Common Synonyms	2,3-Pentene oxide, 2-Ethyl-3-methyloxirane	[1][4][7]
Stereoisomers	Exists as cis and trans isomers, and their corresponding enantiomers.	[8][9]

Note: Specific experimental values for melting point and refractive index are not readily available in the cited literature. For a related isomer, 1,2-epoxypentane, a refractive index of  $n_{20/D}$  1.396 has been reported.

## Experimental Protocols & Methodologies

Accurate determination of physical properties and chemical purity is essential for the effective use of **2,3-epoxypentane** in research and development.

### Protocol 1: Determination of Boiling Point via Ebulliometry

Ebulliometry is a precise method for determining the boiling point of a liquid by measuring its boiling temperature at various applied pressures.[10] The heat of vaporization can also be derived from this data.[10]

Methodology:

- Apparatus Setup: Place the pure **2,3-epoxypentane** sample in an ebulliometer, which is connected to a vacuum system and a pressure gauge (e.g., a Wallace and Tiernan gauge).  
[10] A high-precision thermometer (e.g., a Hewlett-Packard quartz thermometer) is used to measure the temperature of the boiling liquid.[10]
- Measurement: Reduce the pressure within the system to a starting value. Heat the sample until it boils steadily. Record the stable temperature and pressure.
- Data Collection: Increase the pressure in controlled increments, allowing the system to stabilize at each new pressure point. Record the corresponding boiling temperature for each pressure setting.
- Data Analysis: Plot the natural logarithm of the pressure ( $\ln P$ ) against the inverse of the absolute temperature ( $1/T$ ).
- Calculation: The data are fitted to the Clausius-Clapeyron equation.[10] This relationship allows for the determination of the heat of vaporization ( $\Delta H_{\text{vap}}$ ) from the slope of the line and the precise boiling point at a specific pressure (e.g., standard pressure).[10]

## Protocol 2: Determination of Epoxide Content via Titration

The concentration of epoxide groups, often expressed as the "epoxide value," is a critical quality parameter. The most common methods rely on the ring-opening reaction of the epoxide with a hydrogen halide.[11][12]

Methodology (Hydrochloric Acid-Acetone Method):

- Reagent Preparation: Prepare a standardized solution of sodium hydroxide (e.g., 0.1 M) in water. Prepare the titration solvent by mixing hydrochloric acid and acetone, for instance, in a 1:40 volume ratio.[13] A mixed indicator (e.g., cresol red and thymol blue) is also prepared.  
[13]
- Sample Preparation: Accurately weigh a sample of **2,3-epoxypentane** (e.g., 0.4-0.5 g) and place it into a stoppered conical flask.[11]

- **Reaction:** Add a precise volume (e.g., 25 mL) of the hydrochloric acid-acetone solution to the flask.<sup>[11]</sup> Stopper the flask, mix thoroughly, and allow the reaction to proceed. The reaction can be accelerated by placing the flask in a constant temperature bath (e.g., 45°C) for a set period (e.g., 2-4 hours) to ensure complete reaction.<sup>[11]</sup>
- **Titration:** After cooling the solution to room temperature, add a few drops of the indicator. Titrate the solution with the standardized sodium hydroxide solution. The endpoint is reached when the color change persists for at least 5 seconds.<sup>[11]</sup>
- **Blank Titration:** Perform a blank titration using the same volume of the hydrochloric acid-acetone solution without the epoxide sample to determine the initial amount of acid.<sup>[11]</sup>
- **Calculation:** The epoxide value is calculated based on the difference in the volume of NaOH solution consumed by the blank ( $V_0$ ) and the sample ( $V$ ).

## Protocol 3: Stereospecific Synthesis via Peroxy Acid Epoxidation

The synthesis of specific stereoisomers of **2,3-epoxypentane** is typically achieved through the epoxidation of the corresponding stereoisomers of 2-pentene. This reaction, often called the Prilezhaev reaction, is known for its stereospecificity.<sup>[1]</sup>

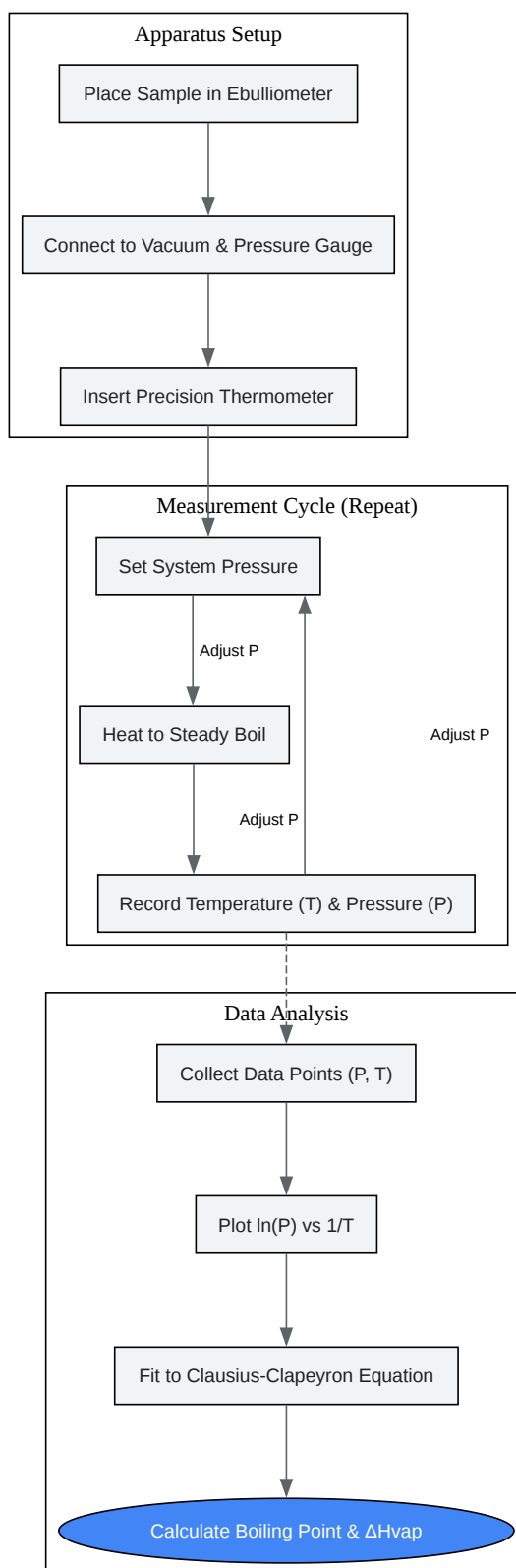
### Methodology:

- **Reactant Selection:** To synthesize **cis-2,3-epoxypentane**, start with **cis-2-pentene**.<sup>[1]</sup> For **trans-2,3-epoxypentane**, start with **trans-2-pentene**.<sup>[1]</sup>
- **Reaction Setup:** Dissolve the selected 2-pentene isomer in a suitable inert solvent, such as dichloromethane or chloroform.
- **Epoxidation:** Add a peroxy acid (e.g., meta-chloroperoxybenzoic acid, m-CPBA) to the solution. The reaction proceeds via a concerted mechanism where the oxygen atom from the peroxy acid adds to the double bond in a single, syn-addition step.<sup>[1]</sup> This preserves the stereochemistry of the starting alkene in the final epoxide product.<sup>[1]</sup>
- **Workup and Purification:** After the reaction is complete, the solution is typically washed to remove the carboxylic acid byproduct. The final product, **2,3-epoxypentane**, is then isolated

and purified, commonly through distillation.

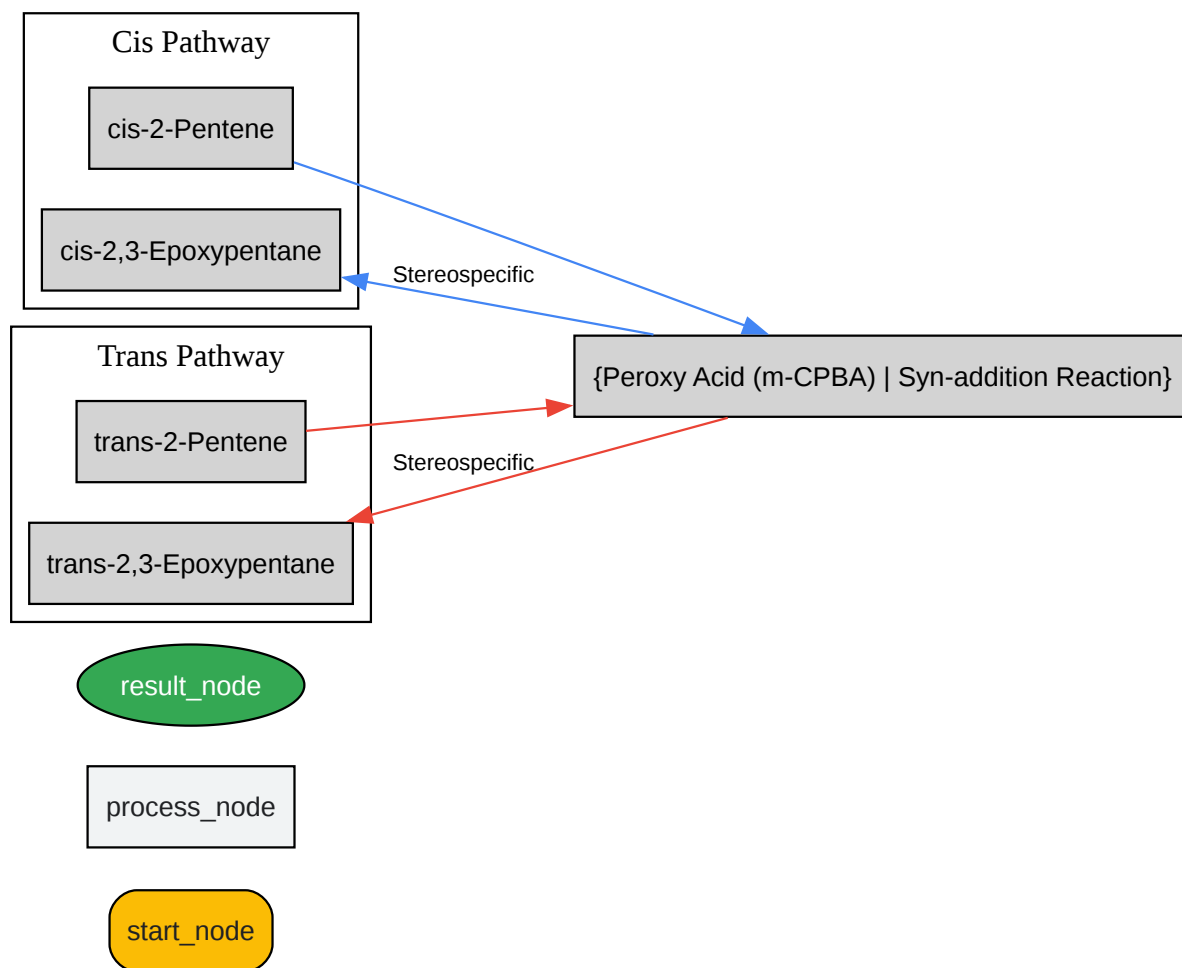
## Visualized Workflows and Relationships

To clarify the experimental and logical processes described, the following diagrams are provided.



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Caption: Experimental workflow for boiling point determination using ebulliometry.



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Caption: Logical relationship of stereospecific synthesis of **2,3-epoxypentane** isomers.

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## References

- 1. 2,3-Epoxy pentane | 4016-15-3 | Benchchem [benchchem.com]
- 2. Khan Academy [khanacademy.org]
- 3. 2,3-Epoxy pentane | 4016-15-3 | Benchchem [benchchem.com]
- 4. Page loading... [guidechem.com]
- 5. 2,3-Epoxy pentane CAS#: 4016-15-3 [m.chemicalbook.com]
- 6. chembk.com [chembk.com]
- 7. Page loading... [wap.guidechem.com]
- 8. cis-2,3-epoxy pentane [webbook.nist.gov]
- 9. trans-2,3-epoxy pentane [webbook.nist.gov]
- 10. Thermochemical Studies of Epoxides and Related Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 11. CN1712943A - Determination method of epoxy value - Google Patents [patents.google.com]
- 12. researchgate.net [researchgate.net]
- 13. pubs.rsc.org [pubs.rsc.org]
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